

# Essential Safety and Disposal Procedures for ETP-45835

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## Compound of Interest

Compound Name: ETP-45835

Cat. No.: B2487396

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **ETP-45835**.

**ETP-45835**, a potent dual inhibitor of MNK1 and MNK2 kinases, is a valuable tool in cancer and metabolic research. As with any research chemical, proper handling and disposal are paramount to ensure laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **ETP-45835**, adhering to standard laboratory safety protocols.

While a specific Safety Data Sheet (SDS) for **ETP-45835** is not publicly available, this guide is based on best practices for the disposal of similar research-grade chemical compounds.

## I. Chemical and Physical Properties

A summary of the known properties of **ETP-45835** dihydrochloride is provided below. This information is crucial for assessing potential hazards and determining the appropriate disposal route.

Property	Value	Source
Chemical Name	4-[5-(4-Piperidiny)-1H-pyrazol-3-yl]pyridine dihydrochloride	[1]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> N <sub>4</sub> ·2HCl	[1]
Molecular Weight	301.21 g/mol	[1]
Appearance	White to off-white solid	
Solubility	Soluble in water (to 100 mM) and DMSO	[1]
Storage	Desiccate at room temperature or -20°C, protect from light	[1]
CAS Number	2136571-30-5	[1]

## II. Personal Protective Equipment (PPE)

Before handling **ETP-45835**, all personnel must be equipped with the appropriate personal protective equipment to minimize exposure.

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.
- Respiratory Protection: In cases of potential aerosolization or handling of fine powders, a properly fitted respirator is recommended.

## III. Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the disposal of **ETP-45835**. This procedure is designed to be general and should be adapted to comply with the specific regulations of your institution and local authorities.

- Segregation of Waste:

- Properly segregate waste containing **ETP-45835** from other laboratory waste streams.
- Do not mix with incompatible materials.
- Containerization:
  - Use a designated, leak-proof, and clearly labeled waste container.
  - The container should be made of a material compatible with the chemical (e.g., high-density polyethylene - HDPE).
  - Label the container with "Hazardous Waste," the chemical name ("**ETP-45835**"), and any known hazard symbols.
- Collection of Waste:
  - Solid Waste: Collect unused or expired **ETP-45835** powder in its original container or a suitable, labeled waste container. Contaminated materials such as weighing paper, pipette tips, and gloves should also be placed in this container.
  - Liquid Waste: For solutions of **ETP-45835**, collect the liquid waste in a designated, labeled container. Do not dispose of solutions down the drain.
- Storage of Waste:
  - Store the sealed waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.
  - The storage area should be cool and dry.
- Arranging for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.
  - Provide the EHS department with all necessary information about the waste, including its chemical composition and quantity.

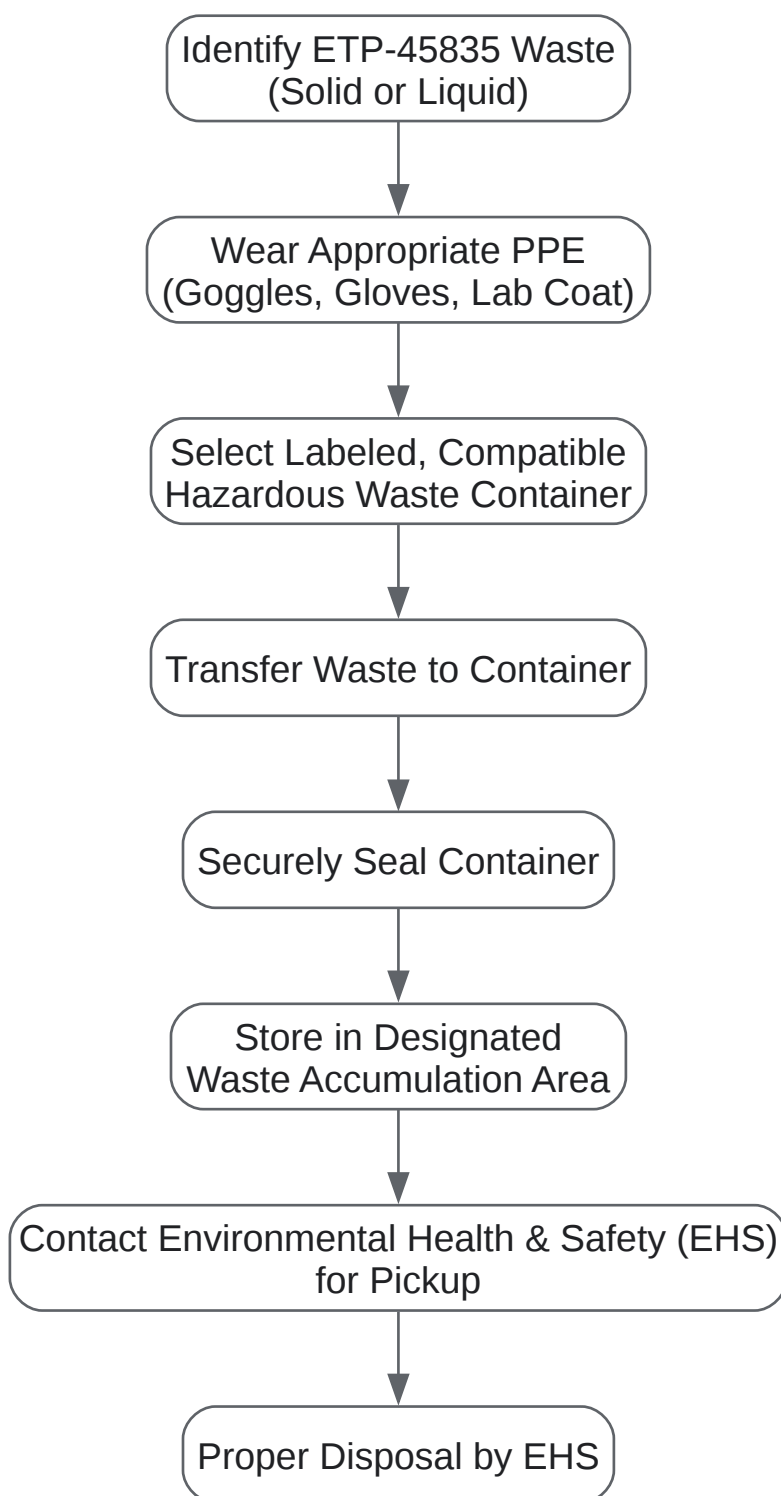
## IV. Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills of solid material, carefully sweep or vacuum the powder, avoiding dust generation. Place the collected material in a labeled hazardous waste container. For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the waste container.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.
- **Report:** Report the spill to your laboratory supervisor and the EHS department.

## V. Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **ETP-45835**.



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Caption: Workflow for the safe disposal of **ETP-45835**.

By adhering to these procedures, researchers can ensure the safe and responsible management of **ETP-45835** waste, contributing to a secure and compliant laboratory environment.

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## References

- 1. merckmillipore.com [merckmillipore.com]
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